

# Essential Safety and Operational Guidance for 2,7-Dinitrofluorene

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## Compound of Interest

Compound Name: 2,7-Dinitrofluorene

Cat. No.: B108060

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This document provides critical safety protocols and logistical plans for the handling and disposal of **2,7-Dinitrofluorene**. Adherence to these procedures is essential for ensuring personnel safety and regulatory compliance in a laboratory setting.

## Hazard Identification and Safety Data

**2,7-Dinitrofluorene** is a chemical compound that requires careful handling due to its potential health risks. It is classified as a suspected carcinogen and can cause irritation.[1][2] The following tables summarize its key identifiers and physical and chemical properties.

Table 1: Chemical Identification

| Identifier        | Value                      |
|-------------------|----------------------------|
| IUPAC Name        | 2,7-dinitro-9H-fluorene[1] |
| CAS Number        | 5405-53-8[1]               |
| Molecular Formula | C13H8N2O4[1]               |
| Molecular Weight  | 256.21 g/mol [1]           |
| Appearance        | Yellow powder[1][2]        |

Table 2: Physical and Chemical Properties

| Property         | Value                        |
|------------------|------------------------------|
| Melting Point    | -93 °C[3]                    |
| Boiling Point    | 110.6 °C[3]                  |
| Flash Point      | 40 °F (4 °C) (closed cup)[3] |
| Water Solubility | Insoluble in water           |

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure to **2,7-Dinitrofluorene**. The following equipment is mandatory for all personnel handling this compound.

Table 3: Required Personal Protective Equipment

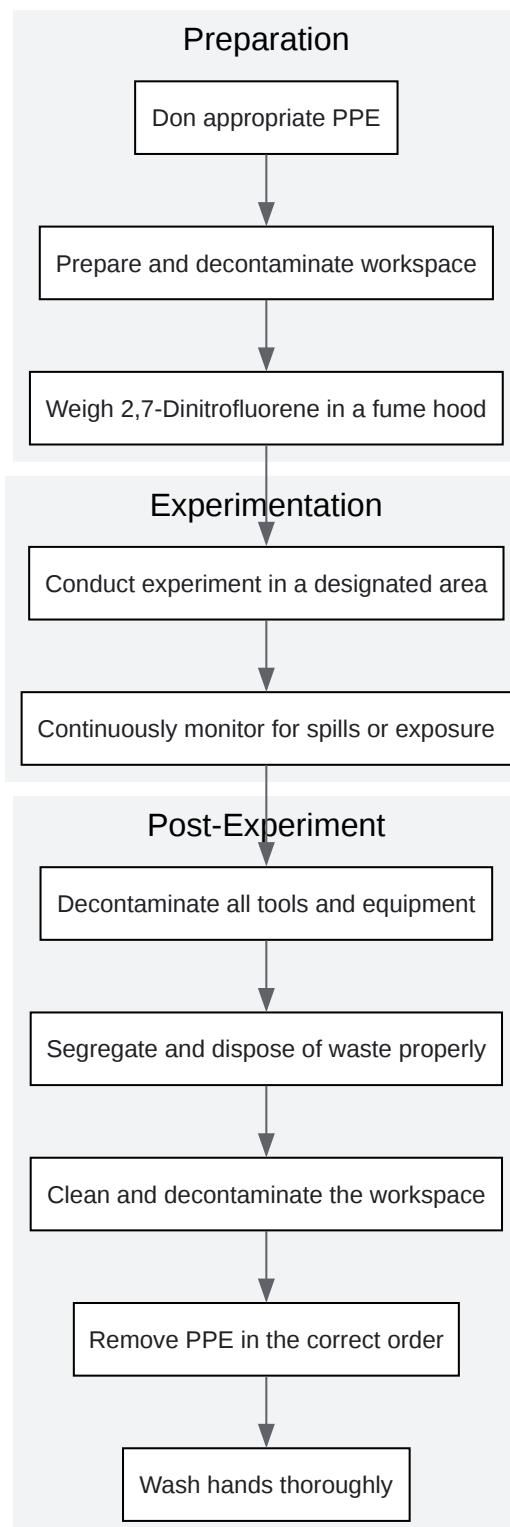
| Protection Type        | Specific Equipment                          | Standard       |
|------------------------|---|----------------|
| Respiratory Protection | Dust mask type N95 (US) or equivalent       | NIOSH approved |
| Eye Protection         | Safety glasses with side-shields or goggles | ANSI Z87.1     |
| Hand Protection        | Chemical-resistant gloves (e.g., Nitrile)   | EN 374         |
| Body Protection        | Laboratory coat, long-sleeved               |                |
| Foot Protection        | Closed-toe shoes                            |                |

For large-scale operations or in situations with a higher risk of aerosolization, a higher level of respiratory protection, such as a powered air-purifying respirator (PAPR), should be considered.

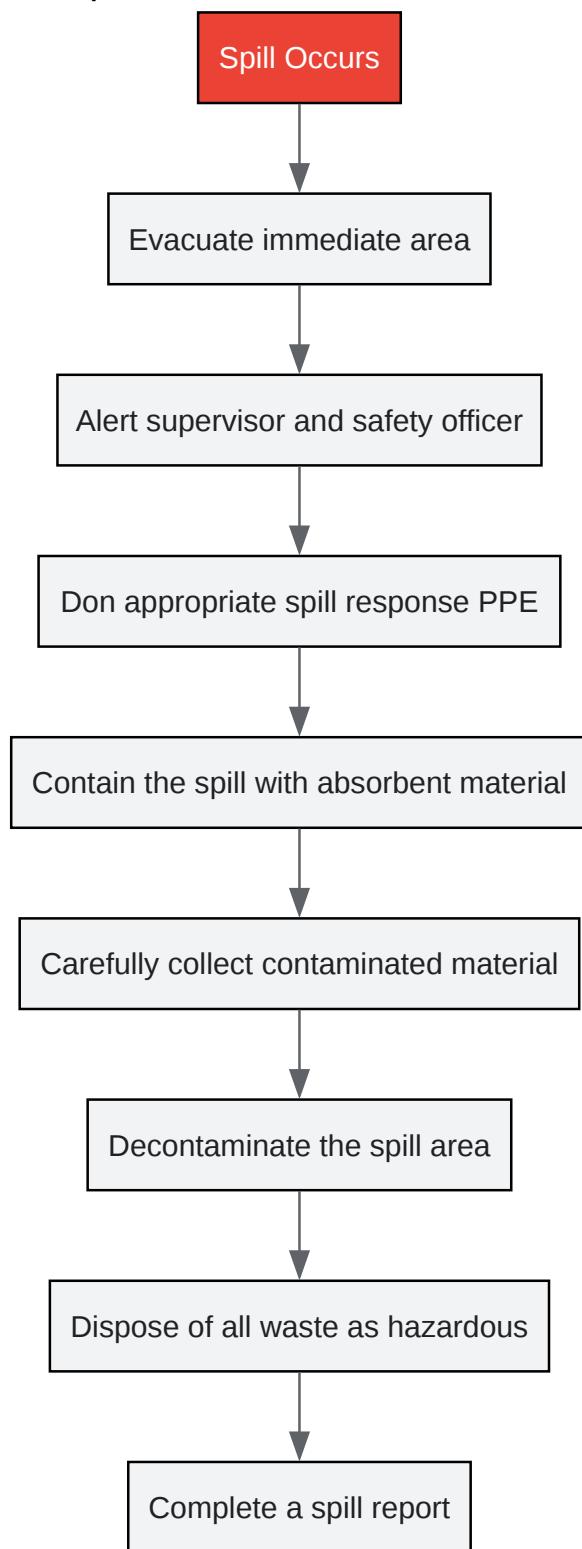
# Standard Operating Procedure for Laboratory Use

The following workflow outlines the standard procedure for the safe handling of **2,7-Dinitrofluorene** in a laboratory environment.

## Standard Operating Procedure for 2,7-Dinitrofluorene Use



## Chemical Spill Workflow for 2,7-Dinitrofluorene

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## References

- 1. 2,7-Dinitrofluorene | C13H8N2O4 | CID 21502 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,7-Dinitrofluorene - Hazardous Agents | Haz-Map [haz-map.com]
- 3. accustandard.com [accustandard.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for 2,7-Dinitrofluorene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108060#personal-protective-equipment-for-handling-2-7-dinitrofluorene]

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